

Commercial Availability and Suppliers of (S)-(+)-Ibuprofen-d3: An In-depth Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and technical specifications of **(S)-(+)-Ibuprofen-d3**. It is intended to serve as a valuable resource for researchers, scientists, and drug development professionals who require this stable isotope-labeled compound for their studies. This guide includes a summary of suppliers and their product specifications, detailed experimental protocols for its use as an internal standard, and a visualization of the relevant biological pathway.

Introduction to (S)-(+)-Ibuprofen-d3

(S)-(+)-Ibuprofen-d3 is the deuterated form of (S)-(+)-Ibuprofen, the pharmacologically active enantiomer of the non-steroidal anti-inflammatory drug (NSAID) Ibuprofen. The three deuterium atoms on the methyl group provide a distinct mass shift, making it an ideal internal standard for quantitative analysis of ibuprofen and its enantiomers by mass spectrometry-based techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). Its use is critical in pharmacokinetic studies, drug metabolism research, and clinical trial sample analysis to ensure accuracy and precision.

Commercial Availability and Suppliers

(S)-(+)-Ibuprofen-d3 is available from a range of chemical suppliers specializing in reference standards and isotopically labeled compounds. The table below summarizes the offerings from several prominent suppliers. Please note that availability and product specifications are subject



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to change, and it is recommended to consult the supplier's website or contact them directly for the most current information.



Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Iso topic Enrichme nt	Notes
MedchemE xpress	(S)-(+)- Ibuprofen- d3	1329643- 44-8	C13H15D3O	209.31	Purity: 99.96%[1]	Also offers racemic Ibuprofen- d3.
Cayman Chemical	(±)- Ibuprofen- d3	121662- 14-4	C13H15D3O 2	209.3	≥98% chemical purity, ≥99% deuterated forms (d1- d3)[2]	Primarily offers the racemic mixture.
LGC Standards	(S)-(+)- Ibuprofen- d3	1329643- 44-8	C13H15D3O	209.3	>95% (HPLC)[3]	Also provides racemic lbuprofend3.
Achemtek	(S)- Ibuprofen D3	1329643- 44-8	C13H15D3O 2	209.3	98+%[4]	Offers both the S- enantiomer and racemic form.
Simson Pharma	(S)- Ibuprofen- d3	1329643- 44-8	C13H15D3O	209.31	Certificate of Analysis available upon request.[5]	Also lists racemic lbuprofend3.[6]
Acanthus Research	(S)- Ibuprofen- D3	N/A	C13H15D3O	-	Certificate of Analysis available	-



					upon request.[7]	
Santa Cruz Biotechnol ogy	(S)-(+)- Ibuprofen- d3	51146-56- 6 (unlabeled)	С13H15D3O 2	209.3	Certificate of Analysis available upon request.	Also offers other deuterated ibuprofen derivatives.
Toronto Research Chemicals (TRC)	(S)-(+)- Ibuprofen- d3	1329643- 44-8	C13H15D3O	209.3	>95% (HPLC)	Part of the LGC group.
Clearsynth	Ibuprofen- d3	121662- 14-4	C13H15D3O	209.30	Purity by HPLC: Not less than 90%[9]	Primarily offers the racemic mixture.

Technical Data

The following table provides a more detailed summary of the technical specifications for **(S)**-(+)-lbuprofen-d3 and its racemic counterpart, as available from various suppliers.



Parameter	(S)-(+)-Ibuprofen-d3	(±)-lbuprofen-d3	
CAS Number	1329643-44-8	121662-14-4	
Synonyms	(+)-Ibuprofen-d3, (S)-2-(4- Isobutylphenyl)propanoic Acid- d3	DL-Ibuprofen-d3, α-(methyl-d3)-4-(2-methylpropyl)-benzeneacetic acid	
Molecular Formula	C13H15D3O2	C13H15D3O2	
Molecular Weight	209.31 g/mol	209.30 g/mol	
Appearance	White to off-white solid	Crystalline solid	
Purity (Chemical)	Typically ≥95-99% (HPLC)	Typically ≥98%	
Isotopic Enrichment	Not always specified for the enantiomer	≥99% deuterated forms (d1-d3)	
Storage	-20°C is commonly recommended.	-20°C is commonly recommended.	
Solubility	Soluble in organic solvents such as methanol, ethanol, DMSO, and DMF.	Soluble in organic solvents such as ethanol, DMSO, and DMF.[2]	

Experimental Protocols

(S)-(+)-Ibuprofen-d3 is predominantly used as an internal standard for the quantification of ibuprofen enantiomers in biological matrices. Below are detailed methodologies adapted from published research articles.

LC-MS/MS Method for Enantioselective Determination of Ibuprofen in Plasma

This protocol is based on a validated method for the simultaneous separation and quantification of ibuprofen enantiomers in dog plasma.

4.1.1. Materials and Reagents

• (S)-(+)-Ibuprofen-d3 (Internal Standard)



- (S)-(+)-Ibuprofen and (R)-(-)-Ibuprofen reference standards
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid
- Water (HPLC grade)
- · Ethyl acetate
- · Methyl tertiary-butyl ether
- Control plasma (e.g., beagle dog plasma)

4.1.2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source.
- Chiral HPLC column (e.g., CHIRALCEL® OJ-3R, 150 x 4.6 mm, 3 μm)

4.1.3. Preparation of Standard and QC Samples

- Prepare stock solutions of (S)-(+)-Ibuprofen, (R)-(-)-Ibuprofen, and (S)-(+)-Ibuprofen-d3 in methanol at a concentration of 1 mg/mL.
- Prepare working standard solutions by serially diluting the stock solutions with methanol to achieve a range of concentrations for the calibration curve.
- Prepare quality control (QC) samples by spiking control plasma with known concentrations of the ibuprofen enantiomers.
- 4.1.4. Sample Preparation (Liquid-Liquid Extraction)
- To 10 μL of plasma sample, add the internal standard solution ((S)-(+)-lbuprofen-d3).



- Perform liquid-liquid extraction by adding a mixture of ethyl acetate and methyl tertiary-butyl ether (e.g., 7:3 v/v).
- Vortex the mixture and then centrifuge to separate the organic and aqueous layers.
- Transfer the organic layer to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

4.1.5. LC-MS/MS Conditions

- Mobile Phase: Isocratic elution with a mixture of 0.008% formic acid in water and methanol.
- Flow Rate: 0.4 mL/min.
- Column Temperature: As recommended for the specific chiral column.
- Ionization Mode: Negative Electrospray Ionization (ESI-).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Ibuprofen enantiomers: m/z 205.1 > 160.9
 - (S)-(+)-lbuprofen-d3 (IS): m/z 208.1 > 163.9

4.1.6. Data Analysis

- Construct calibration curves by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte.
- Determine the concentration of ibuprofen enantiomers in the unknown samples by interpolating from the calibration curve.

GC-MS Method for the Determination of Ibuprofen in Plasma



This protocol outlines a general procedure for the analysis of ibuprofen using a deuterated internal standard, which can be adapted for enantioselective analysis with a chiral GC column.

4.2.1. Materials and Reagents

- (±)-lbuprofen-d3 or (S)-(+)-lbuprofen-d3 (Internal Standard)
- · Ibuprofen reference standard
- Ethyl acetate
- Acetonitrile
- Pentafluorobenzyl (PFB) bromide (derivatizing agent)
- N,N-Diisopropylethylamine (catalyst)
- Acetate buffer (1M, pH 4.9)
- Control plasma

4.2.2. Instrumentation

- Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS).
- Chiral capillary column for enantiomeric separation.

4.2.3. Sample Preparation and Derivatization

- Dilute 10 μL of plasma with 80 μL of acetate buffer.
- · Add the internal standard solution.
- Extract with ethyl acetate (2 x 500 μL).
- Evaporate the combined organic layers to dryness.
- Derivatize the residue with PFB bromide in anhydrous acetonitrile using N,Ndiisopropylethylamine as a catalyst.



4.2.4. GC-MS Conditions

Injection Mode: Splitless.

Carrier Gas: Helium.

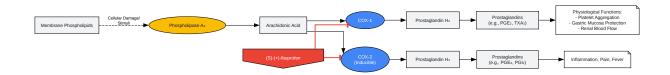
- Temperature Program: Optimize for the separation of the derivatized ibuprofen enantiomers on the specific chiral column.
- Ionization Mode: Electron Ionization (EI).
- Selected Ion Monitoring (SIM) or MRM:
 - d0-Ibuprofen derivative fragment: m/z 205
 - d3-Ibuprofen derivative fragment: m/z 208

4.2.5. Data Analysis

 Similar to the LC-MS/MS method, use the peak area ratio of the analyte to the internal standard to construct a calibration curve and quantify the analyte in unknown samples.

Mechanism of Action of Ibuprofen

Ibuprofen exerts its anti-inflammatory, analgesic, and antipyretic effects primarily through the non-selective inhibition of the cyclooxygenase (COX) enzymes, COX-1 and COX-2. The (S)-(+)-enantiomer is the more potent inhibitor of these enzymes. The following diagram illustrates the COX inhibition pathway.





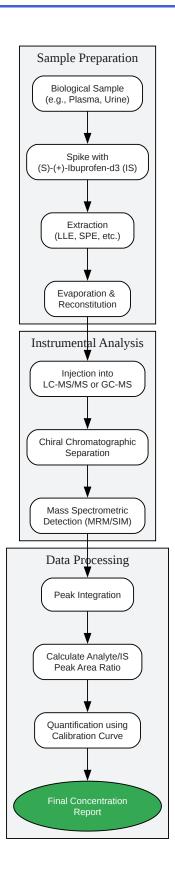
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Figure 1. Simplified signaling pathway of Ibuprofen's inhibition of COX-1 and COX-2.

Experimental Workflow

The general workflow for utilizing **(S)-(+)-Ibuprofen-d3** as an internal standard in a typical bioanalytical study is depicted below.





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Figure 2. General experimental workflow for bioanalysis using (S)-(+)-Ibuprofen-d3.



Conclusion

(S)-(+)-Ibuprofen-d3 is a readily available and essential tool for researchers in drug development and related scientific fields. Its use as an internal standard provides the necessary accuracy and precision for the quantification of ibuprofen enantiomers in various biological matrices. This guide has provided a comprehensive overview of its commercial suppliers, technical specifications, and detailed experimental protocols to facilitate its effective use in the laboratory. The provided diagrams offer a clear visualization of its mechanism of action and its application in a typical experimental workflow.

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- To cite this document: BenchChem. [Commercial Availability and Suppliers of (S)-(+)- Ibuprofen-d3: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15569609#commercial-availability-and-suppliers-of-s-ibuprofen-d3]

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